Physicochemical Characteristics of Nitro-Substituted Benzoxazines

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Compound of Interest

Compound Name:	*2-methyl-6-nitro-3,4-dihydro-2H-1,4-benzoxazine*
CAS No.:	*174567-34-1*
Cat. No.:	*B2811899*

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Technical Guide for Research & Development

Executive Summary

Nitro-substituted benzoxazines represent a specialized class of heterocyclic compounds where the introduction of a nitro group (

) fundamentally alters the electronic landscape of the oxazine ring. Unlike standard alkyl- or phenyl-substituted benzoxazines used in commercial phenolic resins, nitro-variants exhibit a "dual-personality" physicochemical profile: they possess high-energy density suitable for energetic materials yet display accelerated ring-opening kinetics often overlapping with thermal degradation.

This guide analyzes the structural consequences of nitro-substitution, focusing on electronic destabilization, spectroscopic signatures, thermal curing kinetics, and pharmacological bioreduction.

Molecular Architecture & Electronic Effects

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The physicochemical behavior of nitro-benzoxazines is dictated by the strong electron-withdrawing nature (

effects) of the nitro group. The location of this substitution—whether on the phenolic ring or the amine moiety—creates distinct electronic environments.

The "Push-Pull" Destabilization

In a standard 1,3-benzoxazine, the oxazine ring is a distorted semi-chair.[1]

- Phenolic Substitution (e.g., 6-nitro): Placing a nitro group para to the oxygen (position 6) pulls electron density away from the oxygen atom. This reduces the basicity of the ring oxygen, theoretically stabilizing the ring against protonation. However, it also increases the acidity of the phenolic hydroxyl group formed after ring opening, potentially autocatalyzing the polymerization.
- Amine Substitution (e.g.,

  -(4-nitrophenyl)): A nitro group on the

  -aryl ring withdraws density from the nitrogen atom. This significantly lowers the basicity of the nitrogen, making the

  bond more labile and susceptible to heterolytic cleavage.

Key Insight: Nitro-substitution generally lowers the onset temperature of ring-opening polymerization (

) compared to unsubstituted analogs, but often at the cost of thermal stability, leading to a narrow processing window before degradation.

Synthesis & Spectroscopic Validation

Synthesis Workflow (Mannich Condensation)

The standard route involves a solvent-less or solution-based Mannich condensation. Due to the deactivating nature of nitro-phenols, reaction times are often longer, or higher temperatures are required compared to standard phenols.

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Figure 1: Synthesis workflow for nitro-substituted 1,3-benzoxazines via Mannich condensation.

Spectroscopic Signatures

Nitro groups induce significant chemical shifts (NMR) and vibrational changes (IR) due to deshielding and bond polarization.

Table 1: Comparative Spectroscopic Data

Feature	Unsubstituted (Standard)	Nitro-Substituted (Typical)	Physicochemical Cause
H NMR ( )	5.2 – 5.3 ppm	5.4 – 5.8 ppm	Deshielding by withdrawing density.
H NMR ( )	4.5 – 4.6 ppm	4.7 – 4.9 ppm	Inductive effect transmitted through the ring.
IR (Asym.[2] Stretching)	N/A	1530 – 1565 cm^{-1}	Characteristic asymmetric stretch.
IR (Sym.[2] Stretching)	N/A	1340 – 1350 cm^{-1}	Characteristic symmetric stretch.
IR (Oxazine Ring)	930 – 950 cm^{-1}	930 – 950 cm^{-1}	Ring breathing mode (remains largely consistent).

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> *Validation Check: The presence of the oxazine ring is confirmed by the two singlets in the*
>
> H NMR spectrum (ratio 1:1). If these split or disappear, premature ring opening (hydrolysis) has occurred.

Thermal Behavior & Energetic Profile

Polymerization vs. Degradation

Unlike standard benzoxazines which polymerize cleanly between 180°C–220°C, nitro-benzoxazines exhibit a complex thermal profile. The nitro group acts as an "internal catalyst" for ring opening but also as a site for thermal decomposition.

- Lowered

  : Electron-withdrawing groups facilitate the cleavage of the

  bond, often lowering the polymerization onset to 160°C–190°C.

- High Char Yield: Nitro-benzoxazines often yield higher char residues (50–60% at 800°C) compared to standard resins, contributing to flame retardancy.

- Energetic Properties: Derivatives like 2,4-dinitrophenylhydrazine-based benzoxazines are investigated as energetic binders.[3] They exhibit deflagration temperatures around 275°C, bridging the gap between structural resins and propellants.

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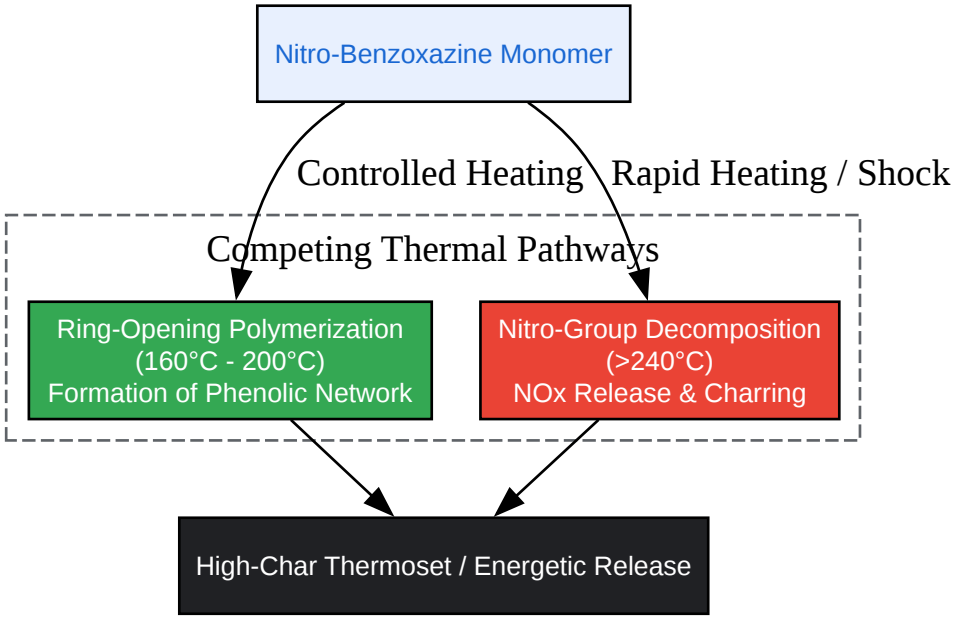

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Figure 2: The thermal competition between polymerization and degradation in nitro-benzoxazines.

Pharmacological Profiling

In medicinal chemistry, nitro-benzoxazines (specifically 1,3-benzoxazin-4-ones) act as prodrugs. The physicochemical key is Redox Potential.

- Bioreduction: The nitro group is enzymatically reduced (via nitroreductases) to a hydroxylamine or amine. This intermediate is often the toxic pharmacophore that damages bacterial DNA or inhibits enzymes.
- Solubility: Nitro substitution decreases water solubility compared to amino- or hydroxy-analogs but increases lipophilicity (

  ), facilitating membrane permeability.

Key Applications:

- Antimicrobial: Activity against H. pylori and M. tuberculosis.[4]

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- Anticancer: 7-nitro-2-aryl-4H-benzo[d][1,3]oxazin-4-ones show cytotoxicity against HeLa cells, often comparable to Doxorubicin in vitro.

Experimental Protocol: Synthesis of 6-Nitro-3-phenyl-3,4-dihydro-2H-1,3-benzoxazine

Objective: Synthesize a model nitro-benzoxazine to evaluate thermal onset (

).

Reagents:

- 4-Nitrophenol (1 eq)
- Aniline (1 eq)
- Paraformaldehyde (2.2 eq)
- Solvent: Toluene or 1,4-Dioxane

Step-by-Step Methodology:

- Pre-Dissolution: Dissolve 4-nitrophenol (13.9 g, 0.1 mol) and aniline (9.3 g, 0.1 mol) in 100 mL of toluene in a round-bottom flask equipped with a magnetic stirrer.
- Addition: Add paraformaldehyde (6.6 g, 0.22 mol) slowly to the mixture at room temperature to prevent clumping.
- Reflux: Attach a Dean-Stark trap (if using toluene) to remove water azeotropically. Heat the mixture to reflux (110°C) for 6 hours.
  - Note: The solution will turn dark yellow/orange due to the nitro-chromophore.
- Workup: Cool to room temperature. Wash the organic layer with 1N NaOH (2 x 50 mL) to remove unreacted nitrophenol (crucial, as phenols inhibit polymerization). Wash with distilled water until neutral pH.
- Isolation: Dry over anhydrous

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, filter, and evaporate solvent under reduced pressure.

- Recrystallization: Recrystallize the crude solid from ethanol to obtain yellow crystals.
- Validation: Perform DSC (10°C/min under

). Expect an exotherm onset around 190°C–210°C.

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